ethyl hydrogen suberate structural formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl hydrogen suberate*
CAS No.:	*68171-34-6*
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An In-Depth Technical Guide to **Ethyl Hydrogen Suberate**: Structure, Synthesis, and Applications in Modern Research

Introduction

Ethyl hydrogen suberate, a monoester of the C8 dicarboxylic acid suberic acid, represents a class of bifunctional molecules essential to contemporary organic synthesis and metabolic research. Its structure, which uniquely incorporates both a terminal carboxylic acid and an ethyl ester, provides a versatile platform for a wide array of chemical modifications. This dual functionality makes it a highly valued intermediate in the synthesis of advanced polymers, specialized plasticizers, and complex pharmaceutical agents.[1]

From a Senior Application Scientist's perspective, the true utility of a molecule like **ethyl hydrogen suberate** lies not just in its structure, but in understanding the precise methodologies for its synthesis, purification, and characterization. This guide offers a comprehensive technical overview intended for researchers, scientists, and drug development professionals. It moves beyond simple data presentation to explain the causality behind experimental choices, ensuring that the protocols described are self-validating and grounded in established chemical principles. We will explore its molecular identity, robust synthetic

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protocols, detailed spectroscopic signature, and key applications that underscore its importance in the field.

Part 1: Molecular Structure and Physicochemical Properties

A thorough understanding of a molecule's fundamental properties is the bedrock of its effective application. These identifiers and characteristics are critical for reaction planning, purification, and analytical method development.

Structural Formula and Identification

Ethyl hydrogen suberate is systematically named 8-ethoxy-8-oxooctanoic acid. Its structure consists of an eight-carbon aliphatic chain functionalized with a carboxylic acid at one terminus and an ethyl ester at the other.

Structural Representation:

The key identification parameters for **ethyl hydrogen suberate** are summarized below.

Identifier	Value	Source(s)
IUPAC Name	8-ethoxy-8-oxooctanoic acid	[2][3]
Synonyms	Monoethyl suberate, Octanedioic acid monoethyl ester	[3]
CAS Number	14113-01-0	[2]
Molecular Formula	$C_{10}H_{18}O_4$	[2]
Molecular Weight	202.25 g/mol	[3]
SMILES	CCOC(=O)CCCCCCC(=O)O	[2]
InChIKey	KCFVQEAPUOVXTH-UHFFFAOYSA-N	[2]

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Physicochemical Characteristics

At ambient temperatures, **ethyl hydrogen suberate** typically presents as a colorless to pale yellow liquid or a low-melting solid.[3] Its physical properties are crucial for handling, purification via distillation, and predicting its behavior in various solvent systems.

Property	Value	Source(s)
Appearance	Clear colorless to pale yellow liquid/solid	[3]
Melting Point	25-27 °C	[3]
Boiling Point	192 °C at 17 Torr	[3]
Refractive Index (n^{20}/D)	1.4415 - 1.4455	[3]
Predicted pKa	4.77 ± 0.10	[3]

Part 2: Synthesis of **Ethyl Hydrogen Suberate**

The synthesis of a dicarboxylic acid monoester is a nuanced process where the primary challenge is achieving selectivity—favoring mono-esterification while minimizing the formation of the diester and recovering unreacted diacid.

Synthetic Strategy: The Principle of Selective Mono-esterification

The classical approach to synthesizing **ethyl hydrogen suberate** is the Fischer esterification of suberic acid. However, using a large excess of ethanol and an acid catalyst will inevitably drive the reaction towards the thermodynamically stable diethyl suberate. To achieve high yields of the monoester, the reaction conditions must be carefully controlled.

A more advanced and highly selective modern method involves the use of trifluoroacetic anhydride (TFAA) and lithium chloride (LiCl).[1][4] Mechanistic studies suggest that LiCl selectively interacts with one of the carboxylic acid groups. This interaction forms a coordination complex that effectively "shields" one terminus of the dicarboxylic acid, directing

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the esterification to the unprotected end.[4] This strategy dramatically improves the monoester-to-diester ratio, making it a superior choice for targeted synthesis.

Detailed Experimental Protocol (LiCl-Driven Method)

This protocol is adapted from state-of-the-art methodologies for the selective mono-esterification of dicarboxylic acids.[1]

Materials:

- Suberic acid (1.0 eq)
- Lithium chloride (LiCl, 1.5 eq), dried
- Trifluoroacetic anhydride (TFAA, 2.4 eq)
- Anhydrous Ethanol (1.6 eq)
- Anhydrous Tetrahydrofuran (THF)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Diethyl ether

Procedure:

- Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and dropping funnel, add suberic acid (1.0 eq) and anhydrous LiCl (1.5 eq).
- Solvent Addition: Add anhydrous THF to the flask via cannula to achieve a suitable concentration (e.g., 0.2 M). Stir the suspension under a nitrogen atmosphere.
- Reagent Addition: Cool the mixture to 0 °C in an ice bath. Add anhydrous ethanol (1.6 eq) to the suspension.

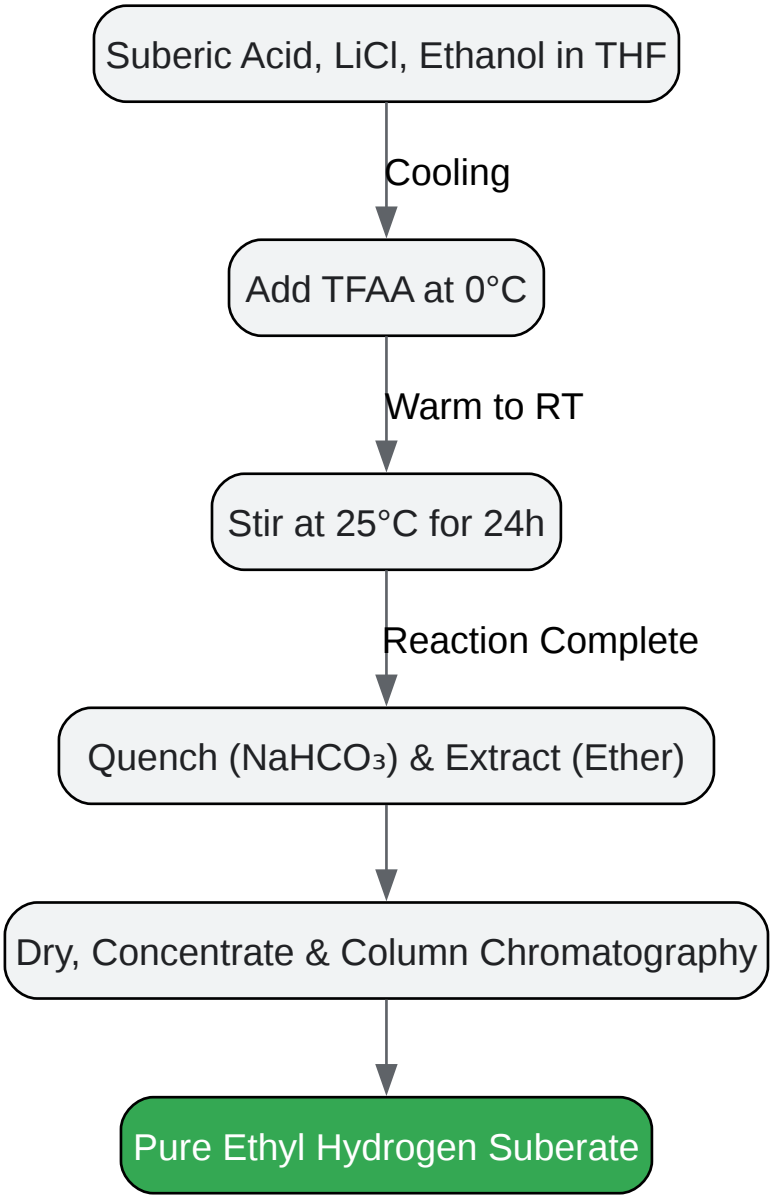
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- Activation: Add TFAA (2.4 eq) dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature (25 °C) for 24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture back to 0 °C. Carefully quench the reaction by the slow addition of saturated $NaHCO_3$ solution until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract three times with diethyl ether.
- Washing: Combine the organic layers and wash sequentially with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel to yield pure **ethyl hydrogen suberate**.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and purification process.

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Caption: General workflow for the synthesis of **ethyl hydrogen suberate**.

Part 3: Spectroscopic Characterization

Spectroscopic analysis is a mandatory step for structural verification. For **ethyl hydrogen suberate**, IR, ^{1}H-NMR, and ^{13}C-NMR spectroscopy are used to confirm the presence of both the ester and carboxylic acid functional groups and to distinguish the product from the starting diacid and the diester byproduct.

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Infrared (IR) Spectroscopy

The IR spectrum of **ethyl hydrogen suberate** is defined by the characteristic vibrations of its two distinct carbonyl groups and the hydroxyl group of the carboxylic acid. The differentiation from suberic acid (two acid C=O peaks, no ester C=O) and diethyl suberate (one ester C=O peak, no O-H stretch) is unambiguous.

Wavenumber (cm^{-1})	Functional Group	Description of Absorption	Source(s)
3300 - 2500	O-H (Carboxylic Acid)	Very broad, strong stretch due to hydrogen bonding	[3][5]
~1735	C=O (Ester)	Strong, sharp stretch	[3][6]
~1710	C=O (Carboxylic Acid)	Strong, sharp stretch	[3][6]
1300 - 1000	C-O	Strong stretches for both ester and acid groups	[3][5]

Proton Nuclear Magnetic Resonance (^{1}H-NMR) Spectroscopy

The ^{1}H-NMR spectrum provides a precise map of the proton environments in the molecule. The asymmetry of **ethyl hydrogen suberate** results in distinct signals for the protons adjacent to the acid versus the ester.

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Predicted Chemical Shift (δ, ppm)	Proton Assignment	Multiplicity	Integration	Rationale	Source(s)
10.0 - 12.0	-COOH	Broad Singlet	1H	Acidic proton, often broad and downfield.	[7]
4.12	-O-CH_2-CH_3	Quartet (q)	2H	Methylene protons of the ethyl group, deshielded by oxygen.	[8][9]
2.35	-CH_2-COOH	Triplet (t)	2H	Protons alpha to the carboxylic acid carbonyl.	[7][9]
2.28	-CH_2-COOEt	Triplet (t)	2H	Protons alpha to the ester carbonyl.	[8][9]
1.60	Internal -CH_2- groups	Multiplet (m)	4H	Methylene protons beta to the carbonyls.	[8]
1.35	Internal -CH_2- groups	Multiplet (m)	4H	Methylene protons gamma and delta to the carbonyls.	[8]
1.25	-O-CH_2-CH_3	Triplet (t)	3H	Methyl protons of the ethyl group.	[8][9]

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Carbon-13 Nuclear Magnetic Resonance (^{13}C-NMR) Spectroscopy

The ^{13}C-NMR spectrum confirms the presence of ten unique carbon atoms in the molecule, most notably the two distinct carbonyl carbons which appear at different downfield shifts.

Predicted Chemical Shift (δ, ppm)	Carbon Assignment	Rationale	Source(s)
~179	-COOH	Carbonyl carbon of the carboxylic acid, highly deshielded.	[3]
~174	-COOEt	Carbonyl carbon of the ester.	[3]
~60	-O-CH_2-CH_3	Methylene carbon of the ethyl group, attached to oxygen.	[8]
~34	-CH_2-COOH	Carbon alpha to the carboxylic acid.	[8]
~33	-CH_2-COOEt	Carbon alpha to the ester.	[8]
24 - 29	Internal -CH_2- groups	Four signals for the internal methylene carbons of the chain.	[8]
~14	-O-CH_2-CH_3	Methyl carbon of the ethyl group.	[8]

Part 4: Applications in Research and Drug Development

The bifunctional nature of **ethyl hydrogen suberate** makes it a powerful and versatile building block in several scientific domains.

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A Versatile Bifunctional Building Block

- Polymer Chemistry: The presence of two different reactive functional groups allows for controlled, stepwise polymerization. The carboxylic acid can be activated to form amide bonds, while the ester can be hydrolyzed or transesterified, making it a valuable monomer for producing advanced polyesters and polyamides.[1]

- Pharmaceutical Synthesis: Suberic acid derivatives are key intermediates in the synthesis of complex bioactive molecules, including certain prostaglandins and their analogues.[1] **Ethyl hydrogen suberate** provides a protected starting point for multi-step synthetic routes, where one functional group can be modified while the other remains masked.

Relevance in Drug Delivery Systems

The suberic acid backbone is biodegradable, making it an attractive component for creating novel polymers for drug delivery systems.[1] By incorporating this moiety, developers can design carriers that are metabolized and cleared from the body, reducing long-term toxicity. The dual functionality allows for the attachment of both the drug molecule and targeting ligands to the same polymer backbone.

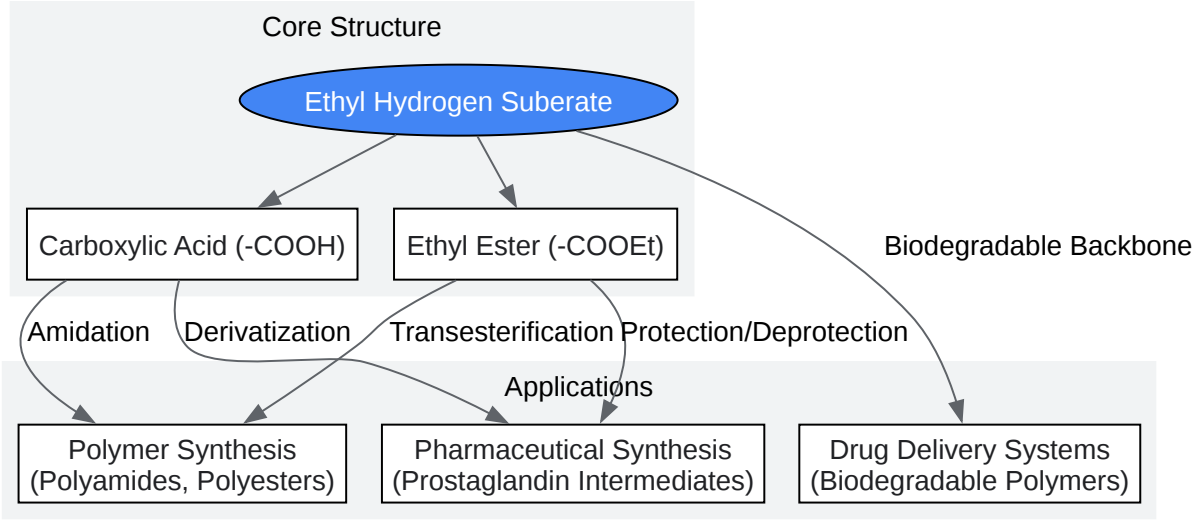
A Probe in Metabolic Pathways

In a clinical and research context, suberic acid is a known marker for disruptions in mitochondrial fatty acid β-oxidation. In genetic disorders such as medium-chain acyl-CoA dehydrogenase (MCAD) deficiency, the primary fatty acid breakdown pathway is impaired. This leads to the upregulation of an alternative pathway, ω-oxidation, which produces dicarboxylic acids like suberic acid that are subsequently excreted.[1] Studying the metabolism and effects of derivatives like **ethyl hydrogen suberate** can provide insights into these metabolic diseases.

Application Pathways Diagram

This diagram illustrates how the core structure of **ethyl hydrogen suberate** leads to its diverse applications.

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Caption: Logical pathways from molecular structure to application.

Part 5: Safety and Handling

Ethyl hydrogen suberate is classified as an irritant. Standard laboratory safety precautions should be employed during its handling.

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors. Avoid contact with skin, eyes, and mucous membranes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

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